

What are the chemical properties of 2-(3-Hydroxy-4-methoxyphenyl)acetonitrile?

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Compound of Interest

Compound Name: 2-(3-Hydroxy-4-methoxyphenyl)acetonitrile

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An In-Depth Technical Guide to 2-(3-Hydroxy-4-methoxyphenyl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical methodologies related to **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile**. This compound, a key intermediate in the synthesis of various pharmaceuticals, is of significant interest to the scientific community.

Core Chemical Properties

2-(3-Hydroxy-4-methoxyphenyl)acetonitrile, also known as homovanillonitrile, is a solid organic compound.^[1] Its fundamental chemical and physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₂	[1][2]
Molecular Weight	163.17 g/mol	[2]
CAS Number	4468-58-0	[1]
Appearance	Solid	[1]
Purity	95.0%	[1]
InChI Key	YAIONKMWQNEDJU-UHFFFAOYSA-N	[1]

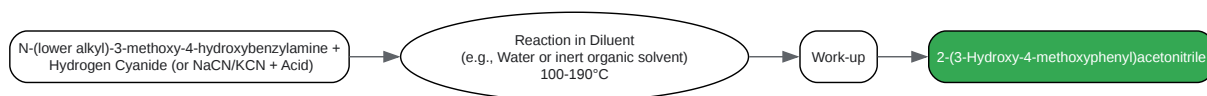
Synthesis and Experimental Protocols

The synthesis of **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile** can be achieved through various methods. A common approach involves the reaction of a substituted benzyl alcohol with a cyanide source.

Synthesis from 3-Methoxy-4-hydroxybenzylamine

One documented method involves the reaction of N-(lower alkyl)-3-methoxy-4-hydroxybenzylamine with hydrogen cyanide in a diluent at elevated temperatures.[3] The hydrogen cyanide can be used in its anhydrous form or generated in situ from an alkali metal cyanide and an acid.[3]

Experimental Workflow for Synthesis



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Caption: Synthesis of **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile**.

Purification

Purification of the crude product is essential to achieve the desired purity for subsequent applications. Flash chromatography is a commonly employed technique.

A General Protocol for Flash Chromatography Purification:

- **Sample Preparation:** The crude material is dissolved in a minimal amount of a suitable solvent. Silica gel is then added to adsorb the compound. The solvent is subsequently removed under vacuum.
- **Column Chromatography:** A silica gel flash column is used. The separation is typically achieved using a solvent system such as a mixture of hexane and ethyl acetate.
- **Elution:** The product is eluted from the column, and fractions are collected.
- **Analysis:** The purity of the collected fractions is assessed using an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

Analytical Characterization

A suite of analytical techniques is employed to confirm the identity and purity of **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure. While specific spectra for **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile** are available from suppliers, general protocols for related compounds provide insight into the expected spectral features.^[4] For ¹H NMR of a similar compound, (E)-3-(4-hydroxy-3-methoxyphenyl)-2-(4-nitrophenyl) acrylonitrile, the spectrum was recorded on a 400 MHz instrument using CDCl₃ as the solvent.^[5]

Infrared (IR) Spectroscopy

FTIR spectroscopy provides information about the functional groups present in the molecule. The IR spectrum of the related compound (2-Methoxyphenyl)acetonitrile shows characteristic absorbances for the nitrile and other functional groups.^[6]

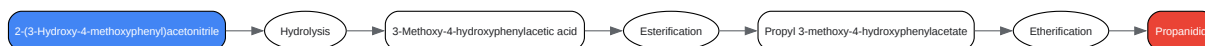
Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The electron ionization mass spectrum of the isomeric (2-Methoxyphenyl)acetonitrile is available in the NIST WebBook, providing an example of the fragmentation that might be expected.[7]

Potential Biological Significance

While direct studies on the biological activity of **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile** are limited, its role as a known intermediate in the synthesis of the intravenous anesthetic propanidid suggests a potential interaction with neurological pathways.[3] Propanidid is known to act on the central nervous system, and its synthesis from this acetonitrile derivative implies a structural relationship that may translate to some level of biological activity or serve as a basis for the design of new neurologically active compounds.

Hypothesized Relationship to Propanidid Synthesis



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Caption: Synthetic pathway from the core compound to Propanidid.

This guide serves as a foundational resource for professionals engaged in research and development involving **2-(3-Hydroxy-4-methoxyphenyl)acetonitrile**. Further investigation into its biological activities is warranted to fully explore its potential applications.

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